

Safety and Handling of 2,6-Dimethylbenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Diethylbenzoic acid

Cat. No.: B189034

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for 2,6-dimethylbenzoic acid. The information is compiled from various safety data sheets (SDS) and toxicological testing guidelines to ensure a high standard of safety in the laboratory and during drug development processes.

Hazard Identification and Classification

2,6-Dimethylbenzoic acid is classified as a hazardous substance. The primary hazards are associated with its irritant properties and potential for harm if ingested.

GHS Classification:

- Acute Toxicity, Oral: Category 4^[1]
- Skin Irritation: Category 2^[2]^[3]^[4]
- Serious Eye Irritation: Category 2^[2]^[3]^[4]
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3^[2]^[4]^[5]

Signal Word: Warning^[3]^[6]

Hazard Statements:

- H302: Harmful if swallowed.[\[6\]](#)[\[7\]](#)
- H315: Causes skin irritation.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)[\[4\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of 2,6-dimethylbenzoic acid is presented in the table below.

Property	Value	Reference
Molecular Formula	C9H10O2	[8]
Molecular Weight	150.17 g/mol	[4] [8]
Appearance	Light cream to white crystalline solid	[5]
Melting Point	114 - 117 °C	[5] [8]
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and ether.	

Toxicological Data

While specific quantitative toxicological data for 2,6-dimethylbenzoic acid is not readily available in the public domain, the GHS classification indicates the following:

Endpoint	Classification	Notes
Acute Oral Toxicity	Category 4	Harmful if swallowed.
Skin Irritation	Category 2	Causes skin irritation.
Eye Irritation	Category 2	Causes serious eye irritation.

Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with 2,6-dimethylbenzoic acid.

Handling:

- Handle in accordance with good industrial hygiene and safety practices.[\[6\]](#)[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Do not breathe dust.[\[6\]](#)
- Use only in a well-ventilated area.[\[5\]](#)[\[10\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)[\[10\]](#)
- Do not eat, drink, or smoke when using this product.

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[9\]](#)[\[10\]](#)
- Store locked up.[\[3\]](#)[\[5\]](#)
- Incompatible with strong oxidizing agents.[\[2\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling 2,6-dimethylbenzoic acid:

Protection Type	Recommendation	Reference
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[5] [10]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[5] [9] [10]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[9] [10]

First Aid Measures

In case of exposure, follow these first aid measures:

Exposure Route	First Aid Measures	Reference
Ingestion	If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.	[10]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[5][10]
Skin Contact	Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.	[5][10]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.	[5][10]

Fire and Explosion Hazard Data

- Extinguishing Media: Use agent most appropriate to extinguish fire. In case of fire use water spray, dry chemical, carbon dioxide, or appropriate foam.[10]
- Fire Fighting: Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear. During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[5][10]
- Decomposition Products: Carbon monoxide, carbon dioxide.[10]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required.[5]
- Containment and Clean-up: Clean up spills immediately, observing precautions in the Protective Equipment section. Sweep up or absorb material, then place into a suitable clean, dry, closed container for disposal. Provide ventilation.[10]

Below is a logical workflow for handling a spill of 2,6-dimethylbenzoic acid.



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Workflow for Handling a 2,6-Dimethylbenzoic Acid Spill.

Experimental Protocols for Safety Assessment

Detailed experimental protocols for the toxicological assessment of 2,6-dimethylbenzoic acid are not publicly available. However, standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for chemical safety testing. The following are summaries of relevant OECD test guidelines.

Acute Oral Toxicity - Up-and-Down Procedure (OECD Test Guideline 425)

This method is used to determine the median lethal dose (LD50) of a substance when administered orally.

- Principle: A single animal is dosed at a time. If the animal survives, the dose for the next animal is increased; if it dies, the dose is decreased. This sequential process allows for the estimation of the LD50 with a smaller number of animals compared to traditional methods.
[10]
- Procedure: The test substance is typically administered by gavage to fasted animals.[10] Animals are observed for a total of 14 days for signs of toxicity and mortality.[10] Body weight is recorded weekly.[10] A gross necropsy is performed on all animals at the end of the study.
[10]

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD Test Guideline 439)

This in vitro method assesses the potential of a substance to cause skin irritation.

- Principle: The test uses a reconstructed human epidermis model. The test substance is applied topically to the tissue surface. Cell viability is measured after a defined exposure and post-exposure period. A reduction in cell viability below a certain threshold indicates that the substance is an irritant.[4]
- Procedure: The test chemical is applied to the surface of the skin tissue model. After a 42-minute exposure and a 42-hour post-incubation period, the cell viability is determined using a cell viability assay (e.g., MTT assay).[11]

In Vitro Eye Irritation Testing

Several in vitro and ex vivo methods are available to assess eye irritation potential, reducing the need for animal testing.

- Bovine Corneal Opacity and Permeability (BCOP) Test (OECD Test Guideline 437): This test uses isolated bovine corneas. The test substance is applied to the cornea, and changes in opacity and permeability are measured to predict eye irritation potential.[12]
- Isolated Chicken Eye (ICE) Test (OECD Test Guideline 438): Similar to the BCOP test, this method uses eyes from chickens obtained from slaughterhouses. Multiple endpoints, including corneal opacity and swelling, are evaluated.[12]

- Reconstructed Human Cornea-like Epithelium (RhCE) Test Models (OECD Test Guideline 492): These models, such as EpiOcular™, use a three-dimensional reconstructed human corneal epithelium to assess eye irritation potential by measuring cytotoxicity.[12]

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